High-performance liquid chromatography (HPLC) method for Reactive Yellow 160 analysis

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Compound of Interest

Compound Name:	*Reactive Yellow 160*
CAS No.:	*129898-77-7*
Cat. No.:	*B1177408*

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An HPLC (High-Performance Liquid Chromatography) method has been developed for the analysis of **Reactive Yellow 160**, a single azo class reactive dye. This application note provides a detailed protocol for the separation and potential quantification of this dye, which is crucial for quality control in manufacturing and for studying its behavior in dyeing processes and environmental samples.

Chromatographic Conditions

A reversed-phase HPLC method is proposed for the analysis of **Reactive Yellow 160**. This technique is well-suited for separating a wide range of dyes.[1][2] The use of a C18 column is common for the analysis of textile dyes.[1][3] The mobile phase composition and gradient are critical for achieving good resolution between the active dye and its hydrolyzed, inactive form.

Table 1: HPLC Instrumentation and Conditions

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Parameter	Recommended Setting
HPLC System	Quaternary Gradient HPLC System with UV-Vis Detector
Column	C18 Reversed-Phase Column (e.g., 250 x 4.6 mm, 5 µm)
Mobile Phase A	Acetonitrile with 0.025 M Tetrabutylammonium Bromide (as an ion-pairing agent)
Mobile Phase B	Deionized Water with 0.05 M Ammonium Dihydrogen Phosphate
Gradient	A time-based gradient from a lower to a higher concentration of Mobile Phase A
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	Room Temperature
Detection Wavelength	To be determined based on the UV-Vis spectrum of Reactive Yellow 160 (a starting point could be the visible maximum absorption wavelength)

Experimental Protocols

Reagents and Materials

- **Reactive Yellow 160** standard
- Acetonitrile (HPLC grade)
- Tetrabutylammonium bromide
- Ammonium dihydrogen phosphate
- Deionized water

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- Hydrochloric acid (0.1N for pH adjustment)
- Syringe filters (0.45 µm)

Standard Solution Preparation

- Accurately weigh a known amount of **Reactive Yellow 160** standard.
- Dissolve the standard in deionized water to prepare a stock solution of a specific concentration (e.g., 1000 mg/L).
- Prepare a series of working standard solutions by diluting the stock solution with deionized water to achieve a range of concentrations suitable for creating a calibration curve.

Sample Preparation

The preparation of samples will vary depending on the matrix.

- From Dye Powder: Prepare in the same manner as the standard solutions.
- From Dyeing Solution:
  - Withdraw an aliquot (e.g., 10 mL) from the dye bath at a specific time.
  - Immediately neutralize the solution to pH 7 with 0.1N HCl to halt further hydrolysis of the dye.[3]
  - Dilute the neutralized sample with deionized water to a suitable concentration for HPLC analysis.
  - Filter the diluted sample through a 0.45 µm syringe filter before injection.[3]

Analytical Procedure

- Equilibrate the HPLC system with the initial mobile phase composition for a sufficient amount of time to ensure a stable baseline.
- Inject 20 µL of each standard solution and sample into the HPLC system.

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- Run the gradient program as defined in the chromatographic conditions.
- Monitor the chromatogram at the predetermined wavelength.
- Identify the peaks corresponding to the active and hydrolyzed forms of **Reactive Yellow 160** based on their retention times, which are determined by running the standard solution.
- For quantitative analysis, construct a calibration curve by plotting the peak area of the active dye against the concentration of the standard solutions.
- Determine the concentration of the active dye in the samples by comparing their peak areas to the calibration curve.

Data Presentation

The quantitative results of the analysis should be summarized in tables for clarity and ease of comparison.

Table 2: System Suitability Parameters

Parameter	Acceptance Criteria	Observed Value
Tailing Factor (Asymmetry)	≤ 2	
Theoretical Plates (N)	≥ 2000	
Resolution (Rs) between active and hydrolyzed dye	≥ 1.5	
Relative Standard Deviation (RSD) of peak area (n=6)	≤ 2%	

Table 3: Method Validation Summary

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Parameter	Result
Linearity (Correlation Coefficient, r^2)	
Range (µg/mL)	
Limit of Detection (LOD) (µg/mL)	
Limit of Quantification (LOQ) (µg/mL)	
Accuracy (% Recovery)	
Precision (% RSD)	

Experimental Workflow

The overall workflow for the HPLC analysis of **Reactive Yellow 160** is depicted in the following diagram.

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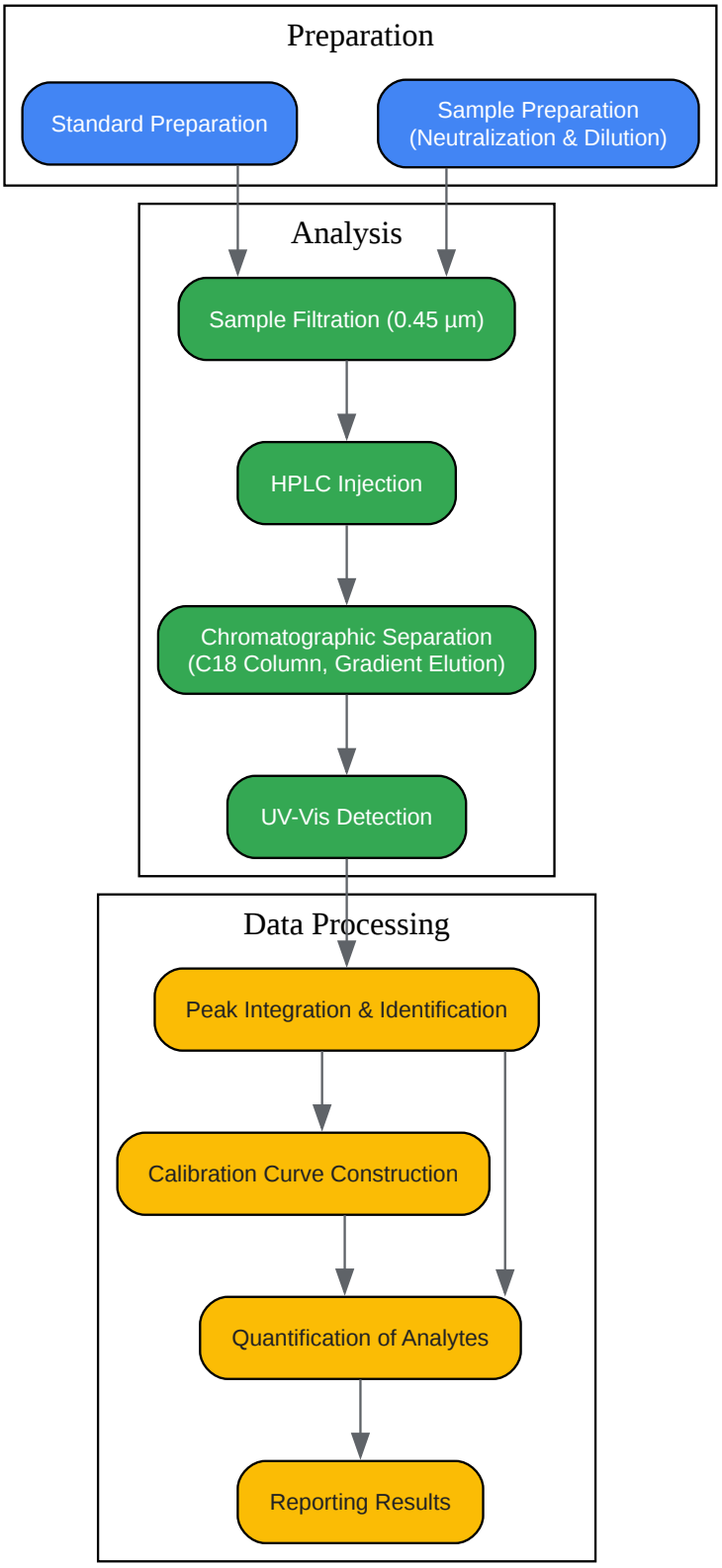

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Caption: Experimental workflow for HPLC analysis of **Reactive Yellow 160**.

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